

# Application Notes and Protocols for GSK-364735 Sodium in Cell Culture

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## Compound of Interest

Compound Name: GSK-364735 sodium

CAS No.: 863437-78-9

Cat. No.: B15567219

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## Introduction

GSK-364735 is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for viral replication.[1][2] As a naphthyridinone derivative, it acts as a strand transfer inhibitor, effectively blocking the integration of the viral DNA into the host cell genome.[3] These application notes provide a comprehensive guide for the use of **GSK-364735 sodium** salt in cell culture-based assays to evaluate its antiviral activity and cytotoxicity.

## Product Information

| Property            | Value                                                            |
|---------------------|------------------------------------------------------------------|
| Chemical Name       | GSK-364735 sodium                                                |
| Synonyms            | S/GSK-364735 sodium                                              |
| Molecular Formula   | C <sub>19</sub> H <sub>17</sub> FN <sub>3</sub> NaO <sub>4</sub> |
| Molecular Weight    | 393.34 g/mol <a href="#">[4]</a> <a href="#">[5]</a>             |
| CAS Number          | 863437-78-9                                                      |
| Mechanism of Action | HIV-1 Integrase Strand Transfer Inhibitor                        |

## Quantitative Data Summary

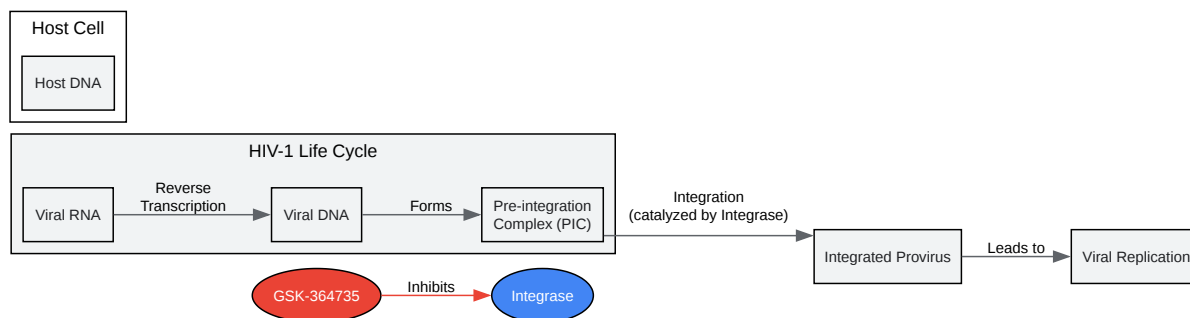
GSK-364735 exhibits potent anti-HIV-1 activity in various cell-based assays. The following table summarizes its inhibitory concentrations.

| Assay Type                 | Cell Line                                  | Parameter        | Value        | Reference |
|----------------------------|--------------------------------------------|------------------|--------------|-----------|
| HIV-1 Integrase Inhibition | -                                          | IC <sub>50</sub> | 7.8 nM       |           |
| Antiviral Activity         | Peripheral Blood Mononuclear Cells (PBMCs) | EC <sub>50</sub> | 1.2 ± 0.4 nM |           |
| Antiviral Activity         | MT-4 cells                                 | EC <sub>50</sub> | 5 ± 1 nM     |           |

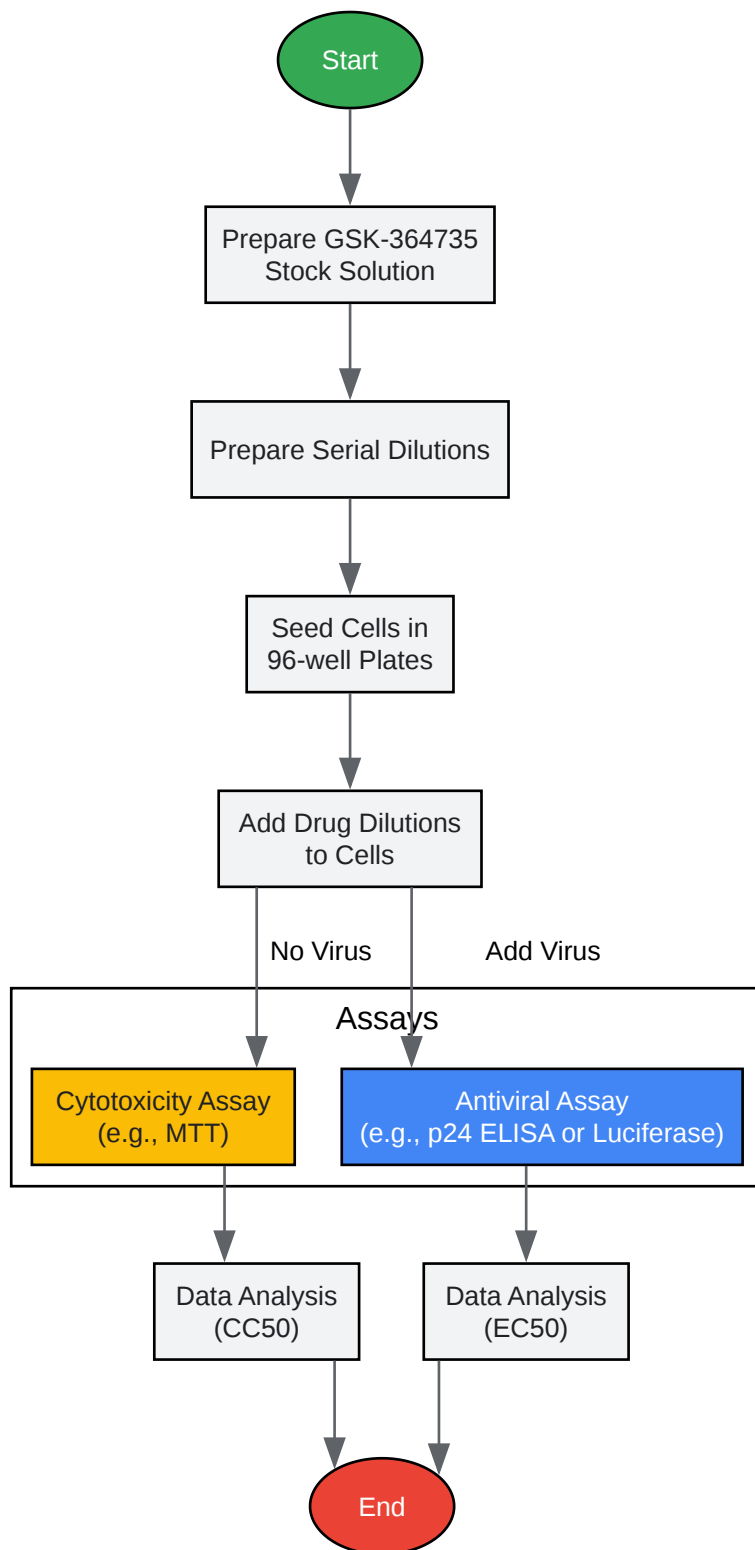
## Signaling Pathway

GSK-364735 targets the HIV-1 integrase enzyme, preventing the integration of the reverse-transcribed viral DNA into the host chromosome. This action effectively halts the viral replication cycle.

Mechanism of Action of GSK-364735



## Workflow for GSK-364735 In Vitro Evaluation

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## References

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